

Application Notes and Protocols: Nonadecyl Methane Sulfonate as a Non-ionic Surfactant Alternative

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nonadecyl methane sulfonate*

Cat. No.: *B15622293*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nonadecyl methane sulfonate is a long-chain alkyl sulfonate ester. While the methanesulfonate group is polar, the long C19 alkyl chain imparts significant hydrophobic character to the molecule. This amphiphilic nature suggests its potential as a surfactant. Theoretically, due to the absence of a formal charge on the sulfonate ester group, it could be classified as a non-ionic surfactant alternative. Non-ionic surfactants are widely utilized in the pharmaceutical industry as emulsifiers, solubilizing agents, and stabilizers in various drug delivery systems.^{[1][2][3]}

This document provides an overview of the potential applications of **nonadecyl methane sulfonate** as a non-ionic surfactant, along with protocols for its characterization. It is important to note that while long-chain alkyl sulfonates have applications as surfactants, there is limited specific data available in the public domain for **nonadecyl methane sulfonate**. Furthermore, short-chain alkyl methane sulfonates are known for their potential genotoxicity, a factor that must be carefully considered in any application.^{[4][5][6]}

Potential Applications in Drug Development

The amphiphilic structure of **nonadecyl methane sulfonate** suggests its utility in the formulation of drug delivery systems, particularly for poorly water-soluble active pharmaceutical ingredients (APIs).

- **Nanoparticle Formulations:** Surfactants are crucial in the preparation of nanoparticles, acting as stabilizers to prevent aggregation.[7][8] **Nonadecyl methane sulfonate** could potentially be used in the formulation of polymeric nanoparticles or nanocrystals to enhance the bioavailability of poorly soluble drugs.[9][10]
- **Emulsions and Microemulsions:** Its potential emulsifying properties could be leveraged in the development of self-emulsifying drug delivery systems (SEDDS) or microemulsions to improve the oral absorption of lipophilic drugs.[11]
- **Solubilization of Poorly Soluble Drugs:** Like other surfactants, **nonadecyl methane sulfonate** may form micelles in aqueous solutions above a certain concentration, known as the critical micelle concentration (CMC). These micelles can encapsulate hydrophobic drug molecules, thereby increasing their apparent solubility.

Physicochemical Characterization: Data and Trends

Specific quantitative data for **nonadecyl methane sulfonate** is not readily available. However, based on the known properties of other long-chain alkyl sulfonates and sulfates, the following trends can be expected.[12][13][14]

Property	Expected Value/Trend for Nonadecyl Methane Sulfonate	Rationale
Critical Micelle Concentration (CMC)	Very Low	CMC generally decreases with increasing alkyl chain length for a given head group. The long C19 chain would lead to a very low CMC.
Surface Tension at CMC (γ_{CMC})	Significant Reduction	Long-chain surfactants are effective at reducing the surface tension of water. [15] [16] [17] [18]
Hydrophilic-Lipophilic Balance (HLB)	Low	The long hydrophobic chain would likely result in a low HLB value, suggesting its suitability for water-in-oil emulsions.
Aqueous Solubility	Very Low	The long alkyl chain will dominate the molecule's properties, leading to very low water solubility.

Experimental Protocols

The following are generalized protocols for the characterization of a novel surfactant like **nonadecyl methane sulfonate**.

Determination of Critical Micelle Concentration (CMC) and Surface Tension

This protocol describes the determination of CMC using the surface tension method.

Materials and Equipment:

- **Nonadecyl methane sulfonate**

- High-purity water
- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Precision balance
- Glassware

Procedure:

- Prepare a stock solution of **nonadecyl methane sulfonate** in a suitable organic solvent (e.g., ethanol) due to its expected low aqueous solubility.
- Prepare a series of aqueous solutions with increasing concentrations of **nonadecyl methane sulfonate**. This can be achieved by adding aliquots of the stock solution to a known volume of high-purity water. Ensure the final concentration of the organic solvent is low and consistent across all samples.
- Allow the solutions to equilibrate.
- Measure the surface tension of each solution using a calibrated tensiometer at a constant temperature.
- Plot the surface tension as a function of the logarithm of the surfactant concentration.
- The CMC is the concentration at which the surface tension ceases to decrease significantly and plateaus. The surface tension value at this plateau is the γ_{CMC} .

Nanoparticle Formulation via Emulsion-Evaporation

This protocol provides a general method for preparing drug-loaded nanoparticles using **nonadecyl methane sulfonate** as a stabilizer.

Materials and Equipment:

- Poorly soluble drug (API)
- Biodegradable polymer (e.g., PLGA)

- **Nonadecyl methane sulfonate**
- Organic solvent (e.g., dichloromethane, ethyl acetate)
- Aqueous phase (high-purity water)
- Homogenizer or sonicator
- Magnetic stirrer
- Rotary evaporator

Procedure:

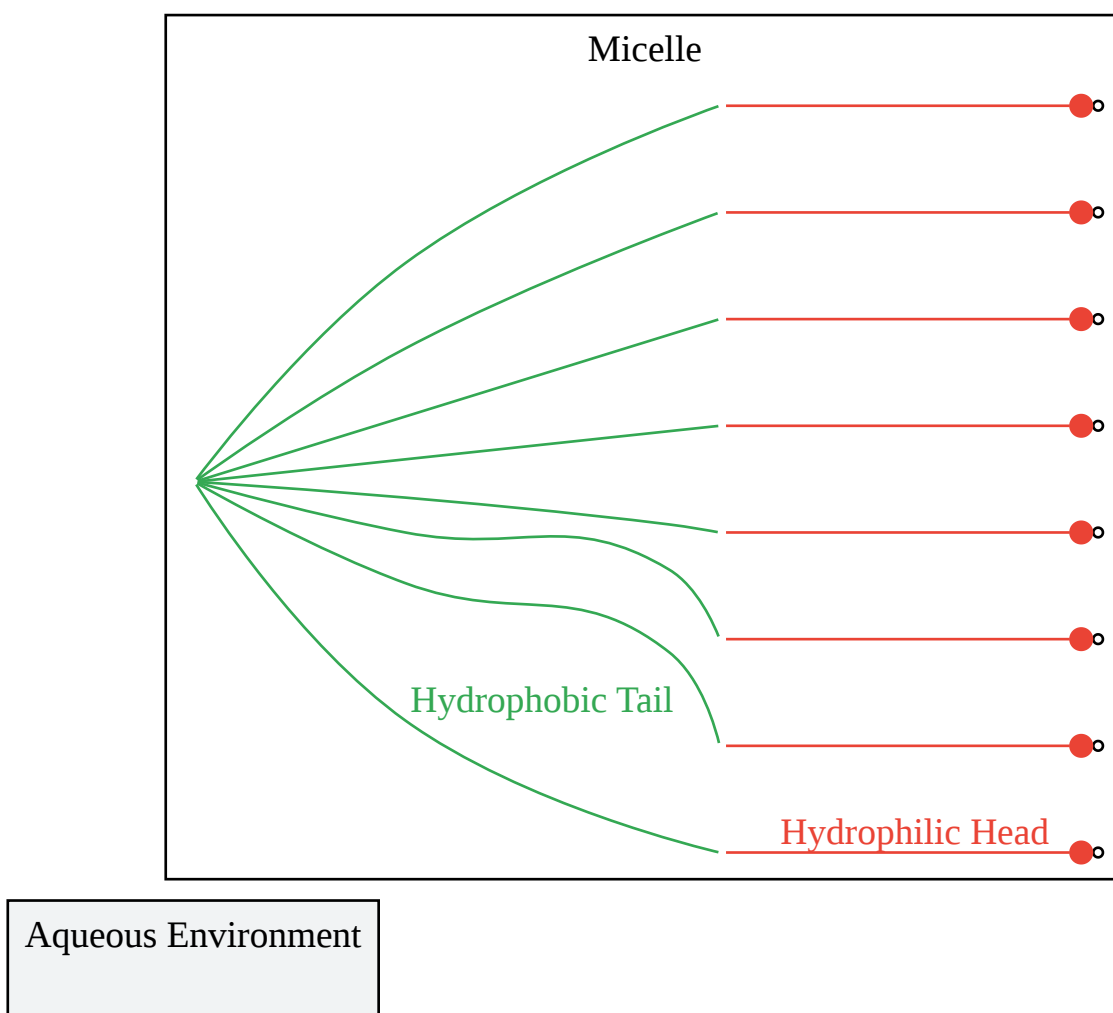
- Dissolve the API and the polymer in the organic solvent.
- Dissolve the **nonadecyl methane sulfonate** in the aqueous phase.
- Add the organic phase to the aqueous phase while homogenizing or sonicating to form an oil-in-water emulsion.
- Continue stirring the emulsion and evaporate the organic solvent using a rotary evaporator.
- As the solvent is removed, the nanoparticles will precipitate.
- The resulting nanoparticle suspension can be purified by centrifugation and washing.
- Characterize the nanoparticles for size, zeta potential, drug loading, and encapsulation efficiency.

Safety Considerations

A critical aspect to consider is the potential toxicity of alkyl methane sulfonates. Short-chain analogues like methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS) are known genotoxic agents and potential carcinogens.^{[4][19]} The mechanism involves the methanesulfonate group acting as a good leaving group, leading to alkylation of DNA.^[6]

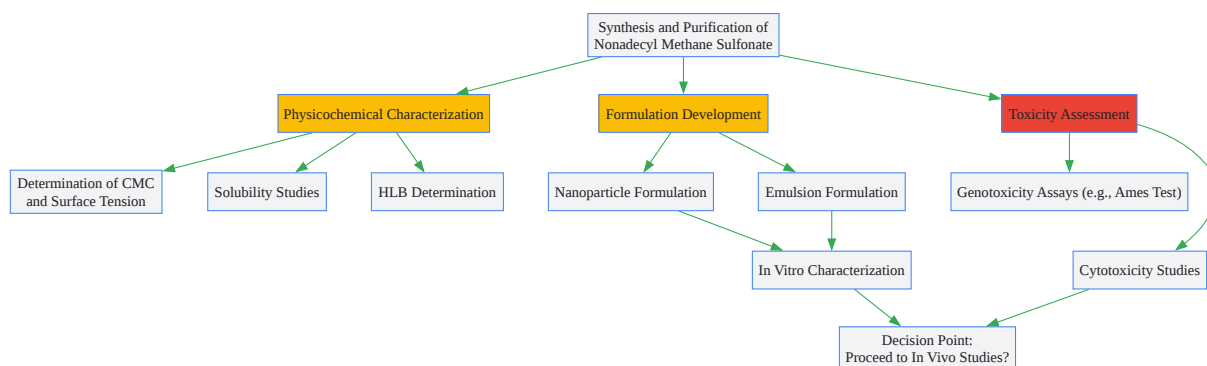
Therefore, before considering **nonadecyl methane sulfonate** for any application, especially in drug development, a thorough toxicological assessment is mandatory. This should include, but not be limited to, genotoxicity assays (e.g., Ames test) and cytotoxicity studies.

Visualizations



[Click to download full resolution via product page](#)

Caption: Diagram of a micelle formed by surfactant molecules in an aqueous solution.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the evaluation of a novel surfactant.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Introduction to Nonionic Surfactant [sanyo-chemical-solutions.com]
- 2. NONIONIC SURFACTANTS - Ataman Kimya [atamanchemicals.com]
- 3. Non-ionic surfactants [nouryon.com]
- 4. lipids.alfa-chemistry.com [lipids.alfa-chemistry.com]

- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. WO2021030472A1 - Nanoparticle compositions - Google Patents [patents.google.com]
- 8. pubs.rsc.org [pubs.rsc.org]
- 9. Advanced drug delivery systems for the management of local conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Recent Advances in Micro- and Nano-Drug Delivery Systems Based on Natural and Synthetic Biomaterials - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Formulation, Characterization, and Lipolysis Properties of Lycopene-Loaded Self-Emulsifying Delivery Systems Based on Different Lipids [mdpi.com]
- 12. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 13. tandfonline.com [tandfonline.com]
- 14. researchgate.net [researchgate.net]
- 15. The surface tension of surfactant-containing, finite volume droplets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Principle of Surface Tension Reduction by Surfactants - Nanjing Chemical Material Corp. [njchm.com]
- 17. mdpi.com [mdpi.com]
- 18. cris.huji.ac.il [cris.huji.ac.il]
- 19. Methyl methanesulfonate - Re-evaluation of Some Organic Chemicals, Hydrazine and Hydrogen Peroxide - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Nonadecyl Methane Sulfonate as a Non-ionic Surfactant Alternative]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15622293#nonadecyl-methane-sulfonate-as-a-non-ionic-surfactant-alternative]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com